

Environmental Fate and Toxicity of 3,5-Dichlorotoluene: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dichlorotoluene

Cat. No.: B1293413

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Abstract

3,5-Dichlorotoluene, a halogenated aromatic hydrocarbon, serves as a crucial intermediate in the synthesis of various pharmaceuticals and agrochemicals.^[1] Its presence and persistence in the environment, coupled with potential toxicological effects, necessitate a thorough understanding of its environmental fate and toxicity profile. This technical guide provides a comprehensive overview of the current knowledge on **3,5-Dichlorotoluene**, summarizing key data on its environmental persistence, degradation, and bioaccumulation potential. Furthermore, it delves into its toxicological properties, including acute and chronic effects, ecotoxicity, and putative mechanisms of action. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development, enabling informed decision-making and risk assessment.

Introduction

3,5-Dichlorotoluene (3,5-DCT), with the chemical formula $C_7H_6Cl_2$, is a synthetic organochlorine compound.^[2] It is one of six constitutional isomers of dichlorotoluene.^[2] While its application as a chemical intermediate is valuable, its release into the environment, either through industrial discharge or as a metabolite of other compounds, raises concerns about its potential impact on ecosystems and human health. This guide aims to consolidate the available scientific information on the environmental behavior and toxicological profile of **3,5-Dichlorotoluene**.

Physicochemical Properties

Understanding the fundamental physicochemical properties of **3,5-Dichlorotoluene** is essential for predicting its environmental distribution and biological interactions.

Property	Value	Reference
CAS Number	25186-47-4	[3]
Molecular Formula	C ₇ H ₆ Cl ₂	[3]
Molecular Weight	161.03 g/mol	[2]
Appearance	Colorless to white solid	[2]
Melting Point	26 °C	[2]
Boiling Point	202 °C	[2]
Water Solubility	Sparingly soluble	[4]
log Kow (Octanol-Water Partition Coefficient)	3.5 (Estimated)	[2]

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in various environmental compartments, including air, water, soil, and biota.

Environmental Persistence and Degradation

Current data suggests that **3,5-Dichlorotoluene** may be persistent in the environment. Studies on the biodegradation of dichlorotoluene isomers by certain bacterial strains, such as *Ralstonia* sp. strain PS12, have shown that while some isomers can be utilized as a growth substrate, **3,5-Dichlorotoluene** is primarily transformed into dead-end products through mono-oxygenation of the methyl group, indicating a lack of complete mineralization by this pathway. [1][5]

Environmental Fate Parameter	Predicted Value	Method
Biodegradation Half-Life in Water	Weeks to Months	QSAR Estimation
Soil Adsorption Coefficient (Koc)	850 L/kg	QSAR Estimation
Atmospheric Half-Life	~5 days	QSAR Estimation

Bioaccumulation

The potential for a chemical to accumulate in living organisms is a critical aspect of its environmental risk assessment. The estimated octanol-water partition coefficient (log Kow) of 3.5 suggests a moderate potential for bioaccumulation.

Bioaccumulation Parameter	Predicted Value	Method
Bioconcentration Factor (BCF)	150 L/kg	QSAR Estimation

Toxicity Profile

3,5-Dichlorotoluene is classified as harmful if swallowed, in contact with skin, or if inhaled, and it is known to cause skin and eye irritation.[\[2\]](#)

Human Health Toxicity

Limited specific data exists for the chronic toxicity of **3,5-Dichlorotoluene** in humans. However, studies on related dichlorotoluene isomers suggest potential for adverse effects on the liver and central nervous system.[\[6\]](#)

Toxicity Endpoint	Value	Species	Method/Reference
Acute Oral LD50	> 2000 mg/kg bw	Rat	(Similar to other dichlorotoluene isomers)[7]
Acute Dermal LD50	No data available		
Acute Inhalation LC50	No data available		
Skin Irritation	Irritant	GHS Classification[8]	
Eye Irritation	Irritant	GHS Classification[8]	

Ecotoxicity

The ecotoxicity of **3,5-Dichlorotoluene** is not well-documented with specific experimental data. However, based on its chemical class, it is expected to be toxic to aquatic life.

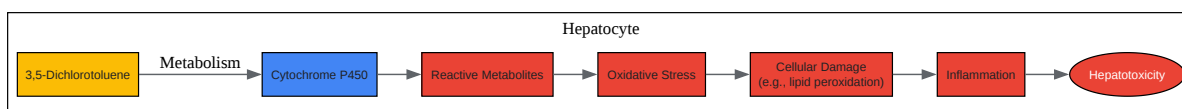
Ecotoxicity Endpoint	Predicted Value	Species	Method
96-hour LC50 (Fish)	5 mg/L	Pimephales promelas (Fathead minnow)	QSAR Estimation
48-hour EC50 (Daphnia)	10 mg/L	Daphnia magna	QSAR Estimation
72-hour EC50 (Algae)	2 mg/L	Pseudokirchneriella subcapitata	QSAR Estimation

Mechanisms of Toxicity

The precise molecular mechanisms of **3,5-Dichlorotoluene** toxicity have not been fully elucidated. However, based on the known toxic effects of related chlorinated aromatic hydrocarbons, potential pathways can be inferred.

Hepatotoxicity

Chlorinated hydrocarbons are known to induce liver damage, potentially through the formation of reactive metabolites by cytochrome P450 enzymes, leading to oxidative stress, cellular damage, and inflammation.

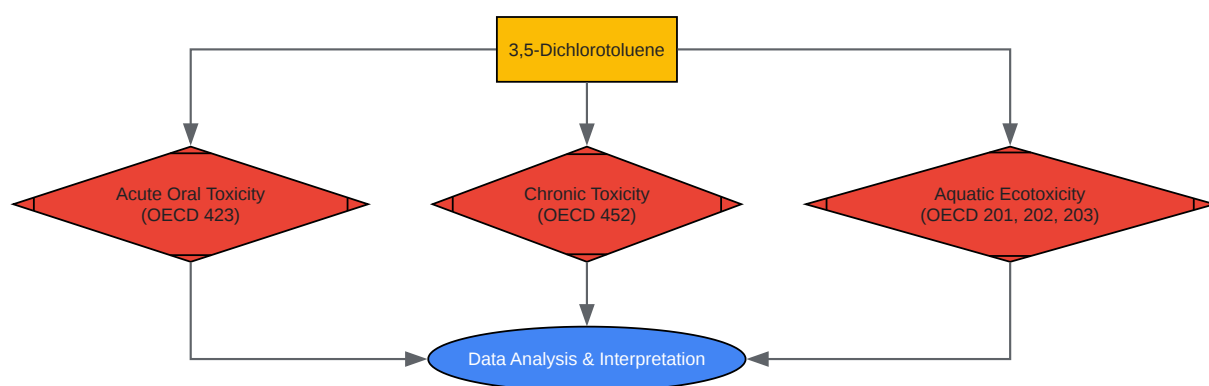
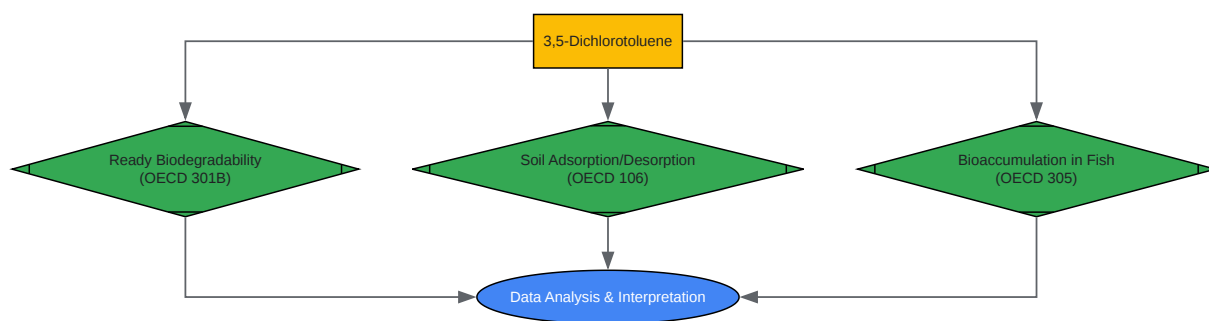
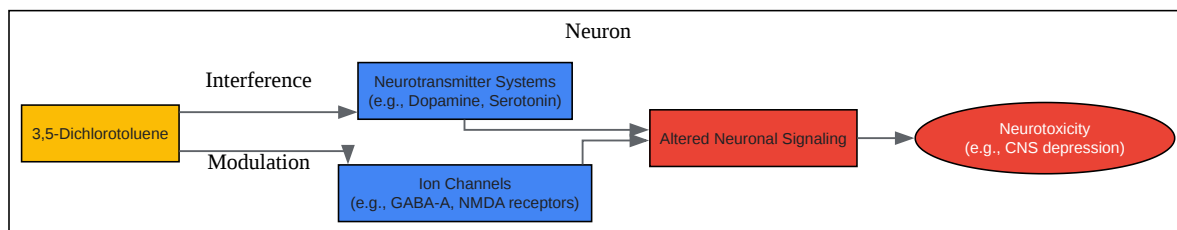


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Putative signaling pathway for **3,5-Dichlorotoluene**-induced hepatotoxicity.

Neurotoxicity

Aromatic hydrocarbons can exert neurotoxic effects by interfering with neurotransmitter systems and ion channels, leading to disruptions in neuronal function.[9]



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References

- 1. researchgate.net [researchgate.net]
- 2. 3,5-Dichlorotoluene | C₇H₆Cl₂ | CID 32834 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,5-Dichlorotoluene | CAS 25186-47-4 | LGC Standards [lgcstandards.com]
- 4. fishersci.com [fishersci.com]
- 5. journals.asm.org [journals.asm.org]
- 6. oecd.org [oecd.org]
- 7. agc-chemicals.com [agc-chemicals.com]
- 8. bg.cpachem.com [bg.cpachem.com]
- 9. researchgate.net [researchgate.net]
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